

An In-depth Technical Guide to the Thermochemical Properties of 3-Ethylheptane

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Compound of Interest

Compound Name: 3-Ethylheptane

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This technical guide provides a comprehensive overview of the thermochemical data for **3-Ethylheptane** (C₉H₂₀). It is intended for researchers, scientists, and professionals in drug development and related fields who require accurate and detailed thermodynamic information for this branched alkane. This document summarizes key quantitative data in structured tables, details the experimental methodologies used for their determination, and presents a logical workflow for data acquisition and analysis.

Core Thermochemical Data

The following tables present critically evaluated thermochemical data for **3-Ethylheptane** in its liquid and ideal gas phases. This information is crucial for understanding its behavior in chemical reactions and for process design and modeling.

Table 1: Standard Molar Enthalpy of Formation, Standard Molar Entropy, and Molar Heat Capacity at Constant Pressure (Ideal Gas)

Temperature (K)	Molar Heat Capacity (C _p) (J/mol·K)	Standard Molar Entropy (S°) (J/mol·K)	Standard Molar Enthalpy of Formation (Δ _f H°) (kJ/mol)
298.15	188.5	458.4	-225.7

Data sourced from the National Institute of Standards and Technology (NIST) WebBook and Cheméo.[\[1\]](#)[\[2\]](#)

Table 2: Thermochemical Data for Liquid **3-Ethylheptane**

Temperature (K)	Molar Heat Capacity (C _p) (J/mol·K)	Standard Molar Entropy (S°) (J/mol·K)	Standard Molar Enthalpy of Formation (Δ _f H°) (kJ/mol)
298.15	254.2	354.9	-266.3

Data sourced from the NIST/TRC Web Thermo Tables.[\[1\]](#)

Experimental Protocols

The determination of accurate thermochemical data relies on precise and well-established experimental techniques. The primary methods for alkanes like **3-Ethylheptane** are combustion calorimetry for determining the enthalpy of formation and adiabatic calorimetry for measuring heat capacity.

Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation of **3-Ethylheptane** is determined by measuring the enthalpy of combustion using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **3-Ethylheptane** is placed in a crucible within a high-pressure vessel (the "bomb").
- **Oxygen Pressurization:** The bomb is filled with high-pressure, pure oxygen to ensure complete combustion.
- **Calorimeter Assembly:** The bomb is submerged in a known mass of water in a well-insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.

- **Ignition:** The sample is ignited electrically. The combustion of the hydrocarbon releases heat, which is transferred to the surrounding water, causing a temperature rise.
- **Temperature Measurement:** The final temperature of the water is recorded once thermal equilibrium is reached.
- **Calculation:** The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system (which is determined through calibration with a substance of known heat of combustion, such as benzoic acid), and the mass of the sample.
- **Correction Factors:** Corrections are applied for the heat of formation of nitric acid (from the nitrogen in the air) and sulfuric acid (if sulfur impurities are present), as well as for the energy of the ignition wire.
- **Enthalpy of Formation Calculation:** The standard enthalpy of formation is then calculated from the standard enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Adiabatic Calorimetry for Heat Capacity

The heat capacity of liquid **3-Ethylheptane** is measured using an adiabatic calorimeter, which is designed to minimize heat exchange with the surroundings.

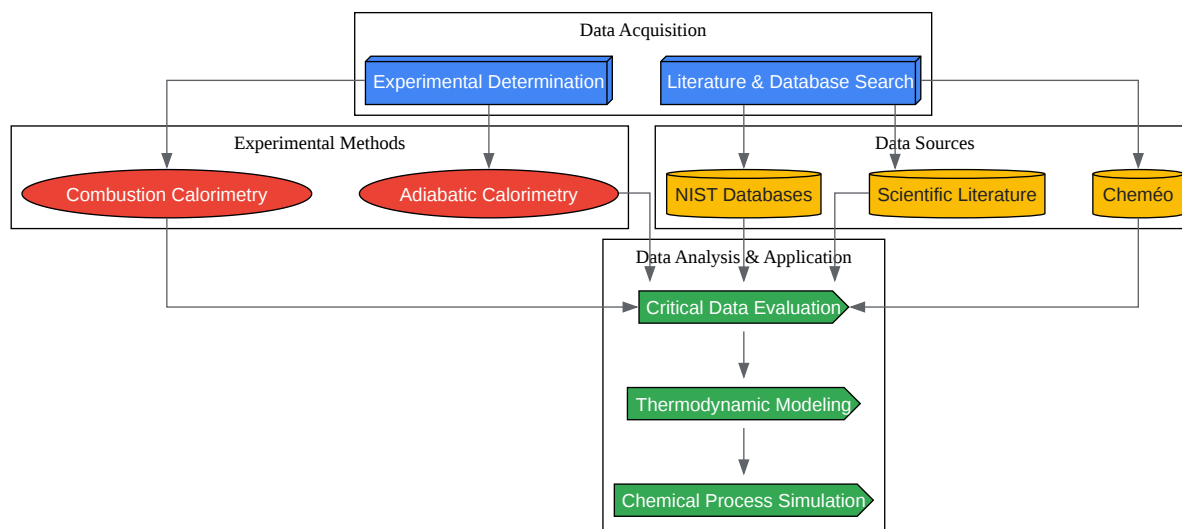
Methodology:

- **Sample Loading:** A known mass of **3-Ethylheptane** is placed in a sample cell within the calorimeter.
- **Adiabatic Shield:** The sample cell is surrounded by an adiabatic shield, the temperature of which is controlled to match the temperature of the sample cell at all times. This minimizes heat loss or gain.
- **Heating:** A known quantity of electrical energy is supplied to a heater within the sample cell, causing a small, incremental increase in the temperature of the sample.
- **Temperature Measurement:** The temperature of the sample is precisely measured before and after the energy input using a platinum resistance thermometer.

- **Heat Capacity Calculation:** The heat capacity of the sample is calculated from the amount of electrical energy supplied and the resulting temperature rise.
- **Data Collection:** This process is repeated over a range of temperatures to determine the heat capacity as a function of temperature.

Data Acquisition and Analysis Workflow

The following diagram illustrates the logical workflow for obtaining and analyzing thermochemical data for a substance like **3-Ethylheptane**.



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Caption: Workflow for thermochemical data determination.

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References

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- 2. Heptane, 3-ethyl-4-methyl- (CAS 52896-91-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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